

Technical Support Center: (Rac)-BRD0705 In Vivo Administration

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Compound of Interest

Compound Name: (Rac)-BRD0705

Cat. No.: B15619945

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This technical support center provides guidance for researchers, scientists, and drug development professionals on the dissolution and in vivo use of **(Rac)-BRD0705**, a selective GSK3 α inhibitor.

Frequently Asked Questions (FAQs)

Q1: What is the recommended solvent for dissolving **(Rac)-BRD0705** for in vivo studies?

A1: **(Rac)-BRD0705** is poorly soluble in aqueous solutions and requires a co-solvent formulation for in vivo administration. The most commonly recommended vehicle for oral gavage is a mixture of DMSO, PEG300, Tween 80, and saline. Corn oil can also be used as a vehicle.

Q2: How do I prepare a stock solution of **(Rac)-BRD0705**?

A2: High-concentration stock solutions of **(Rac)-BRD0705** can be prepared in 100% DMSO. For example, a stock solution of up to 300 mg/mL in DMSO can be achieved, though sonication may be necessary to fully dissolve the compound[1]. It is recommended to use fresh, anhydrous DMSO as moisture can reduce solubility[2].

Q3: What are the specific formulations for preparing **(Rac)-BRD0705** for oral gavage in mice?

A3: Several formulations have been successfully used. The choice of formulation may depend on the required final concentration and the specific experimental needs. Below are two commonly cited protocols.

Troubleshooting Guide

Issue	Possible Cause	Recommended Solution
Precipitation upon adding aqueous solution.	The compound is crashing out of the initial solvent (e.g., DMSO) when the aqueous component is added.	Ensure the components are added in the correct order as specified in the protocols. Mix thoroughly after each addition. Gentle warming and sonication can help maintain solubility[1][3].
Phase separation in the final formulation.	The components of the vehicle are not fully miscible at the prepared ratios.	Vortex the solution thoroughly. If separation persists, preparing the formulation fresh before each use is recommended. For corn oil-based formulations, ensure vigorous mixing to create a uniform suspension.
Difficulty achieving the desired concentration.	The required dose exceeds the solubility limit of the chosen formulation.	Refer to the solubility data in the tables below. It may be necessary to adjust the dosing volume or split the dose. For instance, in some studies, the compound was administered twice daily[3][4].
Animal showing signs of distress after administration.	The vehicle, particularly at high concentrations of DMSO or Tween 80, may cause adverse effects.	Observe animals closely for any signs of toxicity. If issues arise, consider alternative formulations with lower percentages of potentially irritating components. Always consult your institution's animal care and use committee guidelines.

Experimental Protocols

Protocol 1: DMSO/PEG300/Tween 80/Saline Formulation

This protocol is suitable for achieving a concentration of up to 7.5 mg/mL[3].

Materials:

- **(Rac)-BRD0705** powder
- DMSO (anhydrous)
- PEG300
- Tween 80
- Saline (0.9% NaCl) or PBS

Procedure:

- Prepare a stock solution of **(Rac)-BRD0705** in DMSO (e.g., 75 mg/mL)[3].
- In a sterile tube, add the required volume of the DMSO stock solution.
- Add PEG300 to the tube. For a final formulation of 10% DMSO and 40% PEG300, you would add 4 parts PEG300 for every 1 part of DMSO stock solution. Mix thoroughly until the solution is clear.
- Add Tween 80 to a final concentration of 5%. Mix until clear.
- Finally, add saline or PBS to reach the final volume (e.g., to a final concentration of 45%). Mix thoroughly.
- If any precipitation occurs, gentle warming and/or sonication can be used to aid dissolution[3].
- It is recommended to prepare this formulation fresh before each use[3].

Protocol 2: DMSO/Corn Oil Formulation

This formulation can also achieve a concentration of at least 7.5 mg/mL[3].

Materials:

- **(Rac)-BRD0705** powder
- DMSO (anhydrous)
- Corn oil

Procedure:

- Prepare a stock solution of **(Rac)-BRD0705** in DMSO.
- In a separate tube, add the required volume of corn oil.
- Add the DMSO stock solution to the corn oil to achieve the desired final concentration of DMSO (e.g., 10%) and drug concentration.
- Vortex the mixture vigorously to ensure a uniform suspension.
- This formulation should be used immediately after preparation.

Quantitative Data Summary

Table 1: Solubility of **(Rac)-BRD0705** in Common Solvents

Solvent	Solubility	Notes
DMSO	≥ 64 mg/mL (199.11 mM)[2]	Sonication is recommended. Use fresh, anhydrous DMSO[1][2].
Ethanol	64 mg/mL[2]	
Water	Insoluble[2]	

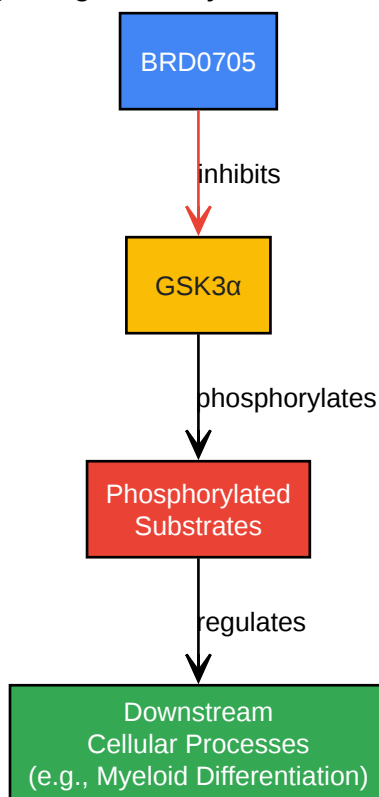
Table 2: In Vivo Formulations for **(Rac)-BRD0705**

Formulation Composition	Achievable Concentration	Administration Route	Reference
10% DMSO + 40% PEG300 + 5% Tween 80 + 45% Saline	≥ 7.5 mg/mL (23.33 mM)[3]	Oral gavage[1][3]	MedchemExpress[3]
10% DMSO + 90% Corn Oil	≥ 7.5 mg/mL (23.33 mM)[3]	Oral gavage[3]	MedchemExpress[3]
5% DMSO + 30% PEG300 + Aqueous solution	Not specified	Oral gavage	TargetMol[1]

Visualizations

Signaling Pathway of GSK3 α Inhibition by BRD0705

GSK3 α Signaling Pathway Inhibition by BRD0705

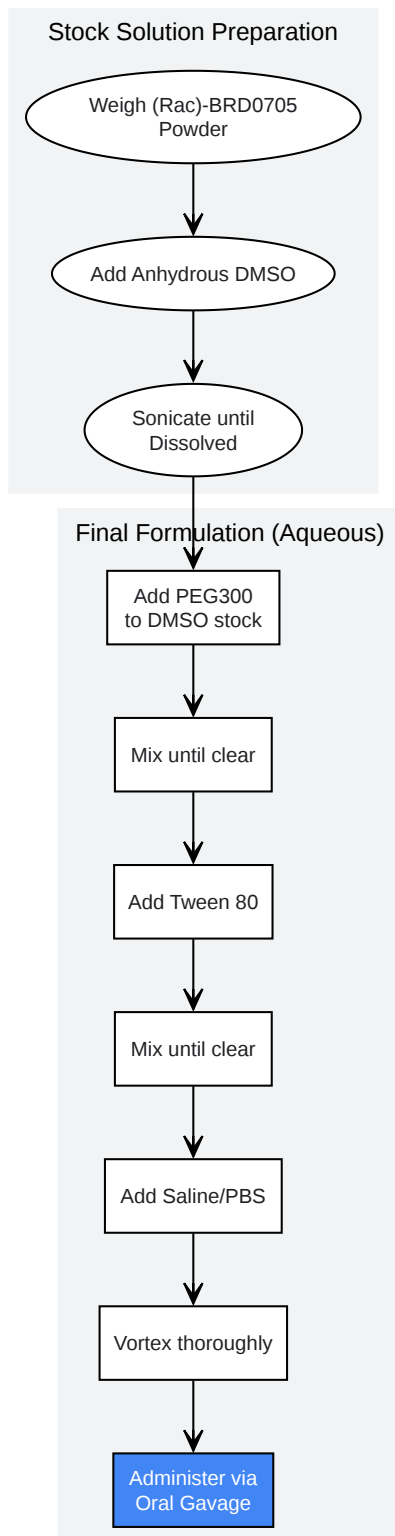


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Caption: Inhibition of GSK3 α by BRD0705 prevents substrate phosphorylation.

Experimental Workflow for In Vivo Formulation Preparation

Workflow for Preparing (Rac)-BRD0705 In Vivo Formulation

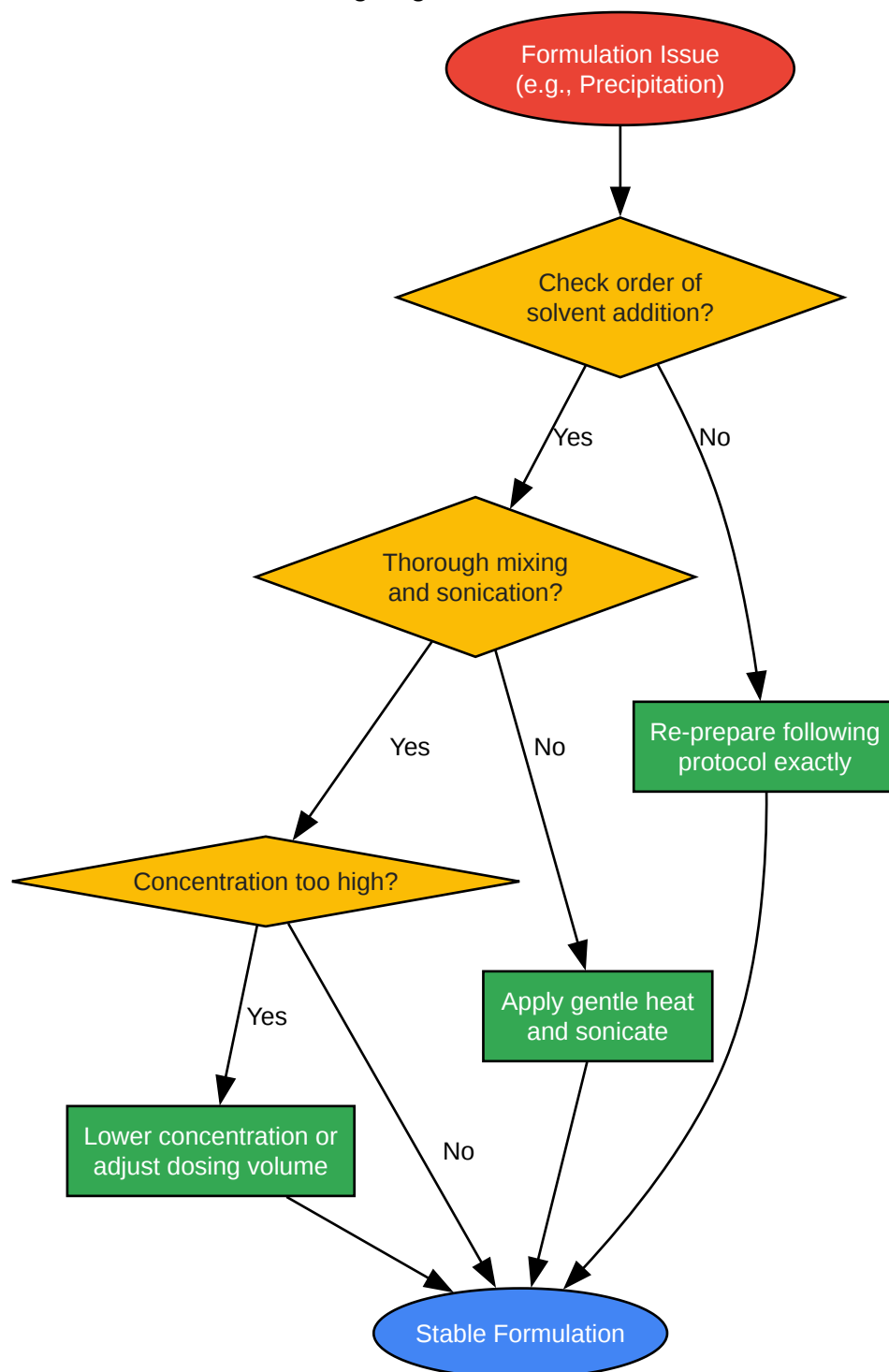


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Caption: Step-by-step workflow for preparing an aqueous formulation of **(Rac)-BRD0705**.

Logical Relationship for Troubleshooting Formulation Issues

Troubleshooting Logic for Formulation Issues



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Caption: A decision tree for troubleshooting common **(Rac)-BRD0705** formulation problems.

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